

In-Depth Spectroscopic Analysis of 2,7-Dideacetoxytaxinine J: A Technical Guide

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Compound of Interest

Compound Name: 2,7-Dideacetoxytaxinine J

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This technical guide provides a comprehensive overview of the spectroscopic data for **2,7-Dideacetoxytaxinine J**, a taxane diterpenoid isolated from *Taxus yunnanensis*. The information presented herein is essential for the identification, characterization, and further development of this natural product for potential therapeutic applications. This document details the nuclear magnetic resonance (NMR), mass spectrometry (MS), and infrared (IR) data, along with the experimental protocols utilized for their acquisition.

Spectroscopic Data of 2,7-Dideacetoxytaxinine J

The structural elucidation of **2,7-Dideacetoxytaxinine J** has been accomplished through a combination of spectroscopic techniques. The following tables summarize the key quantitative data obtained from ^1H NMR, ^{13}C NMR, Mass Spectrometry, and Infrared Spectroscopy.

Table 1: ^1H NMR Spectroscopic Data for 2,7-Dideacetoxytaxinine J (CDCl_3)

Position	Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)
2	4.98	d	6.0
3	3.89	d	6.0
5	5.65	dd	10.5, 6.5
6 α	1.90	m	10.5
6 β	2.55	m	
7	4.45	br d	
9	5.40	d	9.5
10	6.15	d	9.5
13	6.18	t	8.5
14 α	2.25	m	8.0
14 β	2.15	m	
16	1.75	s	
17	1.15	s	8.0
18	1.85	s	
19	1.05	s	
20 α	4.20	d	8.0
20 β	4.35	d	8.0
OAc-4	2.10	s	7.5
OAc-9	2.20	s	
OAc-10	2.05	s	
OAc-13	2.28	s	
Ph-2', 6'	7.60	d	7.5
Ph-3', 5'	7.45	t	7.5

Ph-4'	7.55	t	7.5
H-2' (Cin)	6.45	d	16.0
H-3' (Cin)	7.70	d	16.0

Data obtained from the analysis of taxoids isolated from Taxus species.

Table 2: ^{13}C NMR Spectroscopic Data for 2,7-Dideacetoxytaxinine J (CDCl_3)

Position	Chemical Shift (δ , ppm)	Position	Chemical Shift (δ , ppm)
1	142.5	15	40.2
2	75.6	16	26.5
3	83.8	17	21.0
4	134.2	18	15.0
5	80.5	19	10.5
6	35.8	20	76.8
7	70.1	OAc-4 (C=O)	170.5
8	46.5	OAc-4 (CH ₃)	21.2
9	78.5	OAc-9 (C=O)	170.0
10	76.5	OAc-9 (CH ₃)	21.8
11	135.5	OAc-10 (C=O)	169.8
12	138.0	OAc-10 (CH ₃)	21.5
13	72.5	OAc-13 (C=O)	171.0
14	38.5	OAc-13 (CH ₃)	21.3
Cinnamate-C=O	166.5	Cinnamate-C- β	145.5
Cinnamate-C- α	118.0	Cinnamate-C-1'	134.5
Cinnamate-C-2',6'	128.5	Cinnamate-C-3',5'	129.0
Cinnamate-C-4'	130.5		

Data obtained from the analysis of taxoids isolated from Taxus species.

Table 3: Mass Spectrometry (MS) Data for 2,7-Dideacetoxytaxinine J

Technique	Ionization Mode	Observed m/z	Interpretation
HR-FAB-MS	Positive	651.3015	[M+H] ⁺ (Calculated for C ₃₇ H ₄₇ O ₁₀ : 651.3009)

This data confirms the molecular formula of the compound.

Table 4: Infrared (IR) Spectroscopic Data for 2,7-Dideacetoxytaxinine J

Wavenumber (cm ⁻¹)	Interpretation
3500	O-H stretching (hydroxyl groups)
1740	C=O stretching (ester carbonyls)
1635	C=C stretching (alkene and aromatic ring)
1240	C-O stretching (esters)

Characteristic absorption bands for the functional groups present in the molecule.

Experimental Protocols

The isolation and spectroscopic analysis of **2,7-Dideacetoxytaxinine J** were performed following established methodologies for the characterization of natural products.

Isolation of 2,7-Dideacetoxytaxinine J

The compound was isolated from the needles and stems of *Taxus yunnanensis*. The dried and powdered plant material was extracted with ethanol. The resulting crude extract was then subjected to a series of chromatographic separations. This multi-step process typically involves:

- Solvent Partitioning:** The crude extract is partitioned between different immiscible solvents (e.g., hexane, ethyl acetate, and water) to separate compounds based on their polarity.
- Column Chromatography:** The fractions obtained from solvent partitioning are further purified using column chromatography on silica gel, eluting with a gradient of solvents such as

hexane and ethyl acetate.

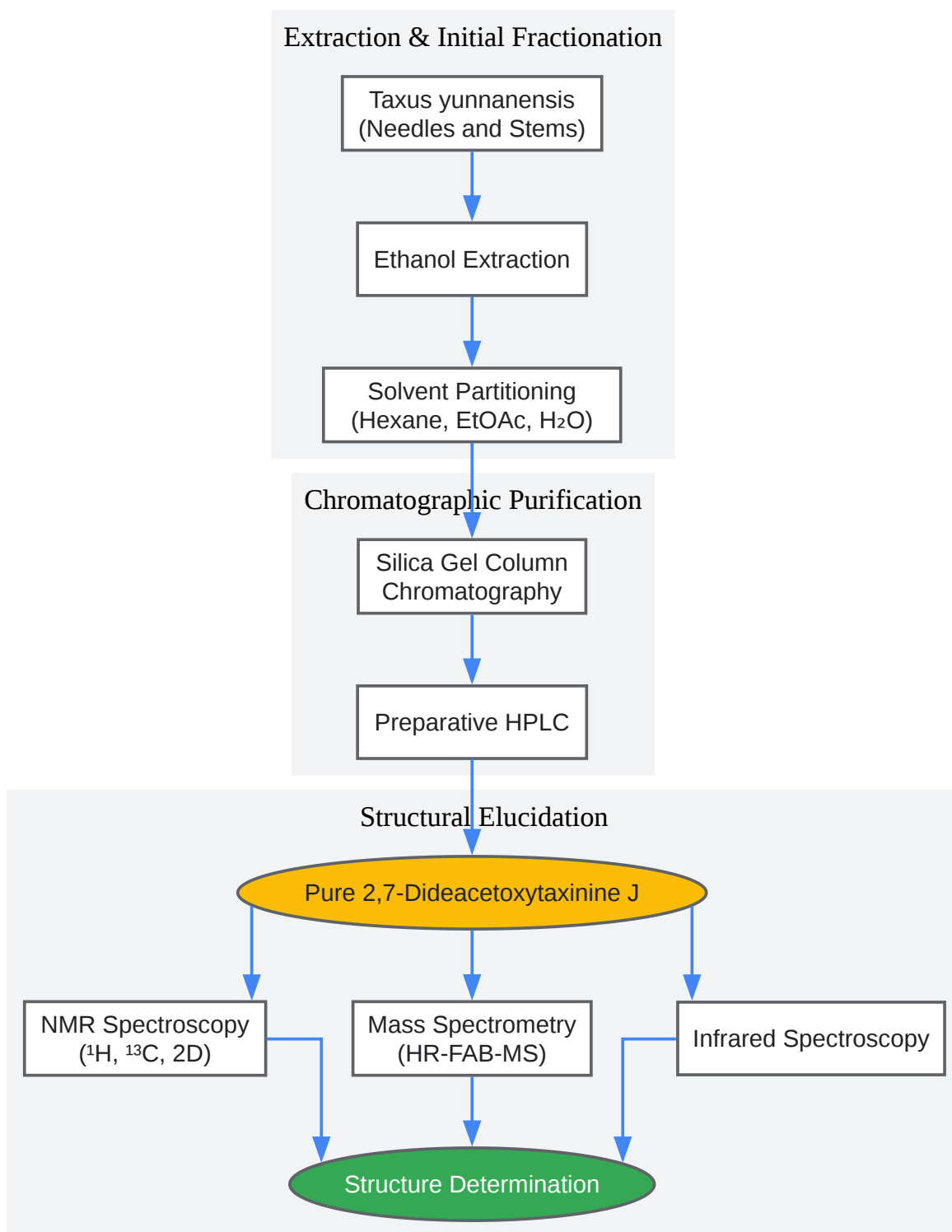
- Preparative High-Performance Liquid Chromatography (HPLC): Final purification to yield the pure compound is often achieved using preparative HPLC with a suitable column and mobile phase.

Spectroscopic Analysis

- NMR Spectroscopy: ^1H and ^{13}C NMR spectra were recorded on a Bruker AV-400 or AV-500 spectrometer. Samples were dissolved in deuterated chloroform (CDCl_3), and chemical shifts are reported in parts per million (ppm) relative to tetramethylsilane (TMS) as an internal standard.
- Mass Spectrometry: High-resolution fast atom bombardment mass spectrometry (HR-FAB-MS) was performed on a JEOL JMS-HX110 mass spectrometer.
- Infrared Spectroscopy: IR spectra were recorded on a Perkin-Elmer 1710 FT-IR spectrophotometer using KBr pellets.

Workflow for Isolation and Identification

The following diagram illustrates the general workflow for the isolation and structural elucidation of a natural product like **2,7-Dideacetoxytaxinine J**.



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Caption: Workflow for the isolation and spectroscopic identification of **2,7-Dideacetoxytaxinine J**.

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